

Technical Monograph: Nonadecanoyl-L-carnitine Chloride (C19-Carnitine)[1]

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Compound of Interest

Compound Name: *Nonadecanoyl-L-carnitine
(chloride)*

Cat. No.: *B10830712*

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Executive Summary

Nonadecanoyl-L-carnitine chloride (C19:0-Carnitine) is a synthetic, long-chain acylcarnitine ester utilized primarily as an internal standard (IS) in quantitative lipidomics and metabolic profiling. Unlike physiological acylcarnitines (e.g., Palmitoyl-C16, Stearoyl-C18), the C19:0 isoform contains an odd-numbered carbon chain, rendering it virtually absent in natural biological matrices. This unique "bio-orthogonal" property makes it an ideal tracer for normalizing extraction efficiency and ionization variability in Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) workflows without isotopic overlap interference.

Part 1: Chemical Identity & Physicochemical Properties[1]

Nomenclature and Classification

- Chemical Name: (R)-3-carboxy-N,N,N-trimethyl-2-(nonadecanoyloxy)propan-1-aminium chloride[1]

- Common Synonyms: C19-Carnitine, L-Carnitine nonadecanoyl ester, Nonadecanoylcarnitine.[1]
- CAS Number: While specific CAS numbers for the unlabeled chloride salt are not widely indexed in public chemical registries, the deuterated analog (d3) is frequently referenced (e.g., CAS 1263077-19-9 for related long-chain variants). Researchers should identify this compound by its chemical structure and exact mass.
- Chemical Family: Long-chain Acylcarnitine (LCAC).

Physical Specifications

Property	Specification
Molecular Formula	(Salt) / (Cation)
Molecular Weight	478.15 g/mol (Chloride Salt)
Exact Mass (Cation)	442.3896 Da (Monoisotopic)
Appearance	White to off-white crystalline solid
Solubility	Soluble in Methanol, Ethanol, DMSO.[1][2] Sparingly soluble in water due to the hydrophobic C19 tail.
Critical Micelle Concentration (CMC)	Estimated < 5 M (Extrapolated from C16-carnitine CMC ~15 M). Note: High concentrations may induce micellar aggregation, affecting MS ionization.

Part 2: Biological Significance & Applications

The "Odd-Chain" Advantage

In mammalian metabolism, fatty acids are predominantly even-numbered (C16, C18) due to the sequential addition of two-carbon acetyl-CoA units. Odd-chain fatty acids (C15, C17, C19) are

rare, typically derived from dairy or specific bacterial metabolism.

- **Zero Background:** C19-carnitine is not endogenously produced in significant quantities in human plasma or tissue.
- **Matrix Independence:** It mimics the physicochemical behavior (retention time, extraction recovery) of C18-carnitine (Stearoylcarnitine) but remains spectrally distinct.

Role in Fatty Acid Oxidation (FAO)

While used as a standard, C19-carnitine can biologically interact with Carnitine Palmitoyltransferase 2 (CPT2). It acts as a substrate for CPT2, allowing researchers to probe enzyme kinetics with a substrate that does not compete with endogenous pools of Palmitoylcarnitine.

Part 3: Experimental Protocols

Standard Preparation & Handling

Storage: Lyophilized powder is stable at -20°C for >2 years. Solutions in methanol are stable for 6 months at -80°C. **Safety:** Long-chain acylcarnitines are amphiphilic detergents. Avoid inhalation; use PPE.

Protocol: Preparation of Internal Standard Working Solution (ISWS)

- **Stock Solution:** Dissolve 1 mg C19-carnitine chloride in 1 mL 100% Methanol (Concentration: ~2 mM). Vortex for 30s.
- **Working Solution:** Dilute Stock 1:2000 in Methanol to achieve ~1

M.

- **Usage:** Add 10

L of ISWS to every 100

L of biological sample (plasma/tissue homogenate) before protein precipitation.

LC-MS/MS Methodology

Platform: UHPLC coupled to Triple Quadrupole (QqQ) MS. Ionization: Electrospray Ionization (ESI), Positive Mode.[3]

Mass Transitions (MRM): The quaternary ammonium group provides a permanent positive charge.

- Precursor Ion (Q1):m/z442.4
- Product Ion (Q3):m/z85.0 (Characteristic fragment:
derived from the carnitine backbone).
- Collision Energy (CE): ~25–30 eV (Optimized for the 85 fragment).

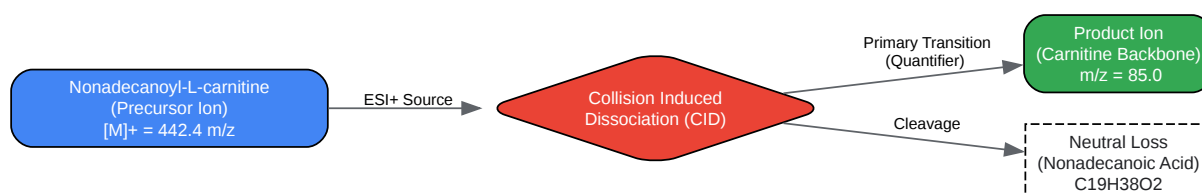
Chromatography (HILIC or C18):

- Column: C18 Reverse Phase (e.g., BEH C18, 2.1 x 50 mm).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile/Isopropanol (1:1) + 0.1% Formic Acid.
- Gradient: High organic start (for HILIC) or High aqueous start (for C18). C19 elutes late in RP-C18 due to high hydrophobicity.

Part 4: Visualization & Logic

Structural Fragmentation Logic

The following diagram illustrates the chemical structure of Nonadecanoyl-L-carnitine and its specific fragmentation pathway in Mass Spectrometry.

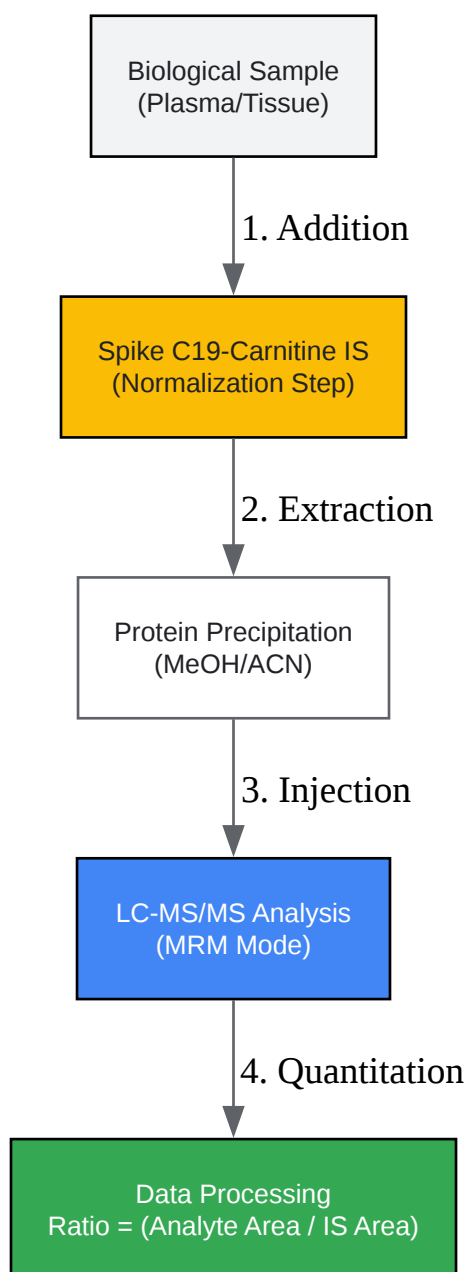


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Figure 1: MS/MS fragmentation pathway. The precursor ion (m/z 442.4) loses the fatty acid tail to generate the characteristic carnitine fragment (m/z 85.0).

Analytical Workflow

This workflow defines the integration of C19-Carnitine as a self-validating Internal Standard.



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Figure 2: Analytical workflow ensuring data integrity via Internal Standard normalization.

Part 5: Synthesis & Purity Analysis

For researchers requiring custom synthesis (if commercial stock is unavailable):

- Reagents: Nonadecanoic acid (C19:0), Thionyl Chloride (), L-Carnitine Inner Salt.
- Activation: Convert Nonadecanoic acid to Nonadecanoyl Chloride using (Reflux, 2h).
- Esterification: React Acid Chloride with L-Carnitine in Trifluoroacetic acid (TFA) or glacial acetic acid at 60°C.
- Purification: Recrystallization from Acetone/Ether.
- Validation:
 - ¹H-NMR: Confirm trimethyl signal (~3.2 ppm) and long alkyl chain protons.
 - HRMS: Confirm mass 442.3896.

References

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- Minkler, P. E., et al. (2008). Quantification of carnitine and acylcarnitines in biological matrices by HPLC-ESI-MS/MS. Clinical Chemistry, 54(9), 1451–1462. (Establishes m/z 85 transition standards).
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Sources

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- [2. Decanoyl-DL-carnitine | C17H33NO4 | CID 10245190 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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